

Application Notes and Protocols: Scale-up Synthesis of 2-(Methylamino)cyclohexanone hydrochloride

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Compound of Interest

Compound Name: 2-(Methylamino)cyclohexanone
hydrochloride

Cat. No.: B1357846

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Abstract

These application notes provide a comprehensive guide for the synthesis of **2-(Methylamino)cyclohexanone hydrochloride**, a key intermediate in pharmaceutical research and development. The document outlines detailed protocols for both laboratory-scale and scaled-up synthesis, focusing on the robust and widely applicable Mannich reaction. Key considerations for process optimization, purification, and yield improvement at larger scales are discussed. Quantitative data is presented in tabular format to allow for easy comparison between different scales. Additionally, logical workflows and a proposed signaling pathway are visualized using diagrams to aid in understanding the synthesis process and the potential pharmacological context of the target molecule.

Introduction

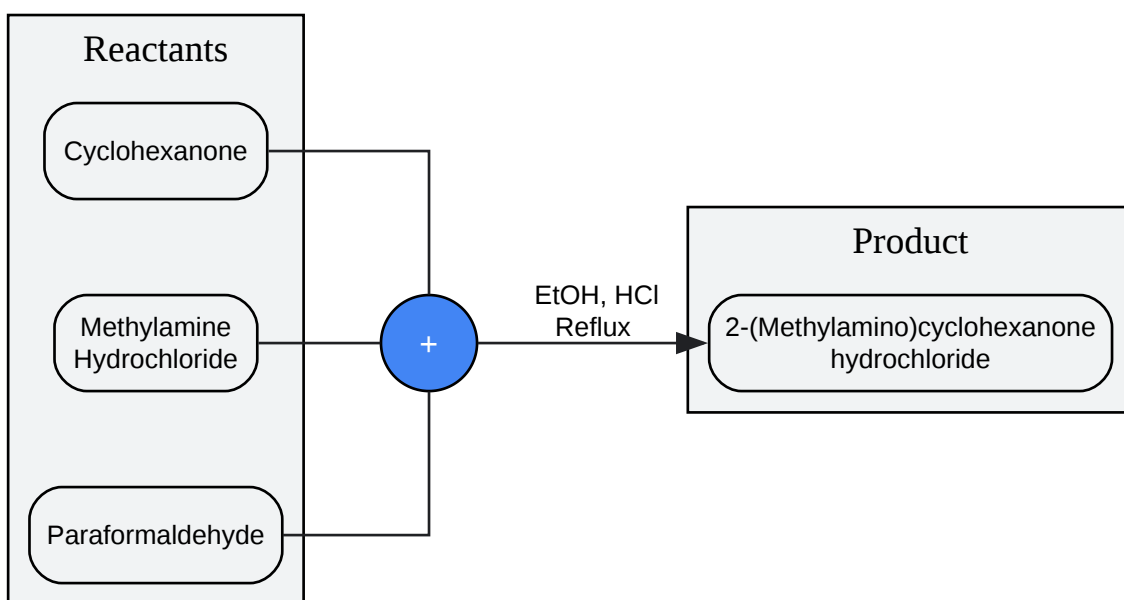
2-(Amino)cyclohexanone derivatives are important structural motifs in medicinal chemistry, often serving as precursors to biologically active compounds. Their synthesis, particularly on a larger scale, requires careful consideration of reaction conditions, reagent stoichiometry, and purification methods to ensure high yield and purity. The Mannich reaction, a three-component condensation, is a highly effective method for the synthesis of such compounds. This document

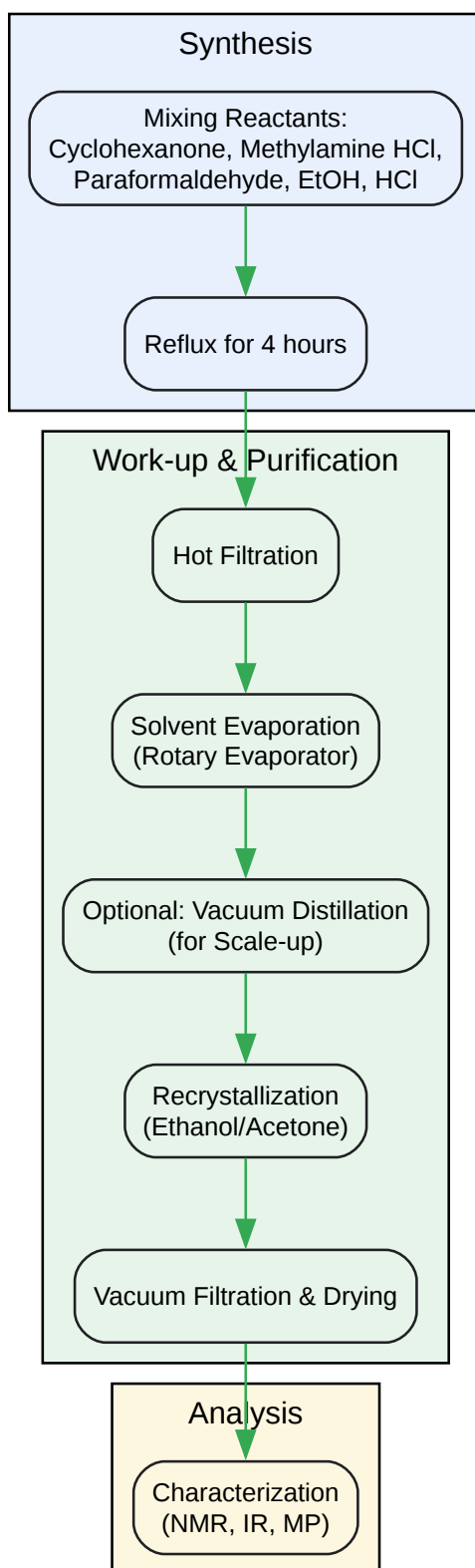
provides a detailed protocol for the synthesis of **2-(Methylamino)cyclohexanone hydrochloride**, adapted from established procedures for analogous compounds.

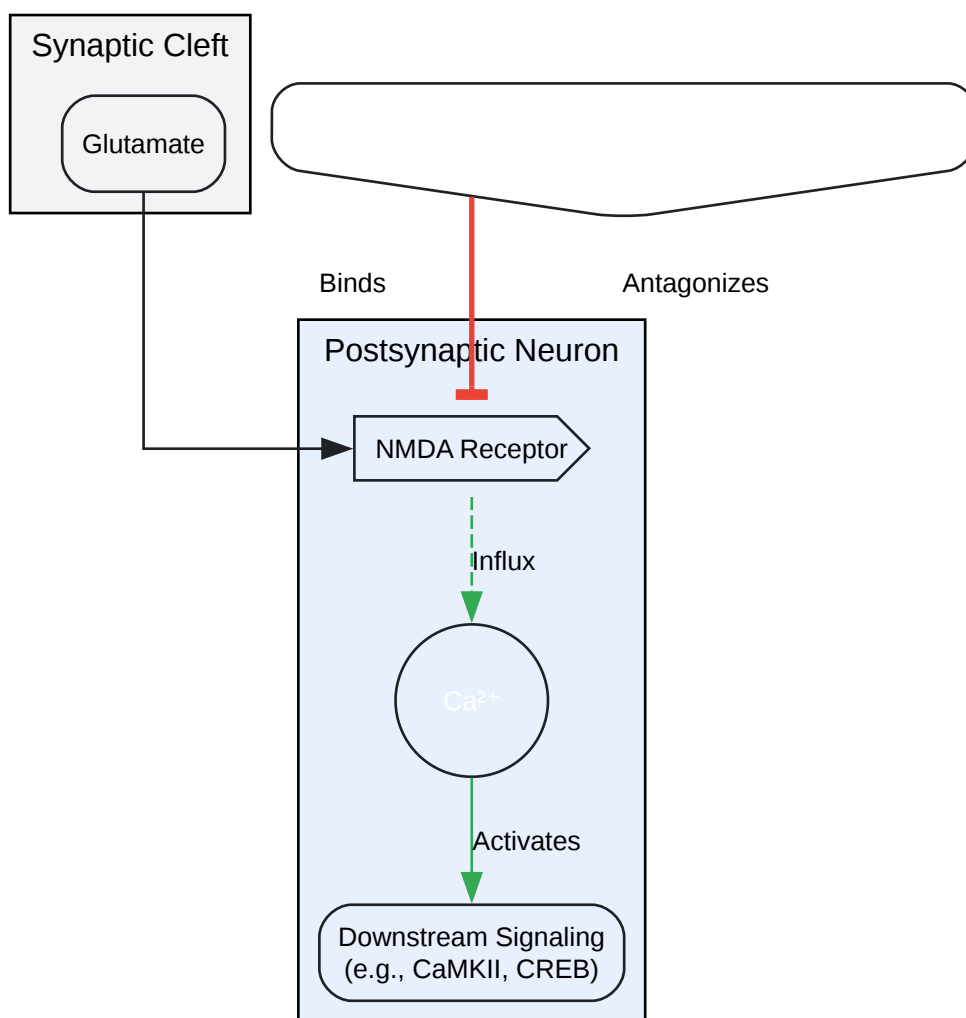
Synthesis via Mannich Reaction

The synthesis of **2-(Methylamino)cyclohexanone hydrochloride** is achieved through a Mannich reaction involving cyclohexanone, methylamine hydrochloride, and paraformaldehyde in an acidic ethanolic solution. The reaction proceeds via the formation of a methyliminium ion, which then reacts with the enol form of cyclohexanone.

Reaction Scheme







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